

Ammonium salicylate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium salicylate

Cat. No.: B145823

[Get Quote](#)

Ammonium Salicylate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and analysis of **ammonium salicylate**. It is intended for use by researchers, scientists, and professionals in drug development who require detailed technical information on this compound.

Chemical Identity and Structure

Ammonium salicylate is the ammonium salt of salicylic acid.^[1] It is an odorless, lustrous crystalline solid or a white powder.^{[2][3]} Upon exposure to light or air, it can discolor and may lose some ammonia.^{[2][3]}

- IUPAC Name: azanium 2-carboxyphenolate^[4]
- Synonyms: Ammonium 2-hydroxybenzoate, Salicylic acid ammonium salt^{[1][3]}
- CAS Number: 528-94-9^[5]
- Molecular Formula: C₇H₉NO₃^[1]

- SMILES: C1=CC=C(C(=C1)C(=O)O)[O-].[NH4+][4][5]

Diagram 1: Structure of **Ammonium Salicylate**.

Physicochemical Properties

The physical and chemical properties of **ammonium salicylate** are summarized below. It is highly soluble in water and also soluble in ethanol.[3][5]

Property	Value	Reference(s)
Molecular Weight	155.15 g/mol	[1][3]
Appearance	White crystalline powder or colorless, lustrous crystals	[1][2][3]
Melting Point	Decomposes at 213°C	[5][6]
Boiling Point	278.94°C (rough estimate)	[3]
Solubility in Water	1 g / 1 mL	[3]
Density	1.3004 g/cm ³ (rough estimate)	[3]
Vapor Pressure	4.45 x 10 ⁻⁵ mmHg at 25°C	[3]
Crystal System	Monoclinic	[4]
Space Group	P 1 21/n 1	[4]

Experimental Protocols

Synthesis via Neutralization

Ammonium salicylate is synthesized through a direct acid-base neutralization reaction between salicylic acid and an ammonia solution in an inert atmosphere.[5] The reaction yields **ammonium salicylate**, with water as the only byproduct.



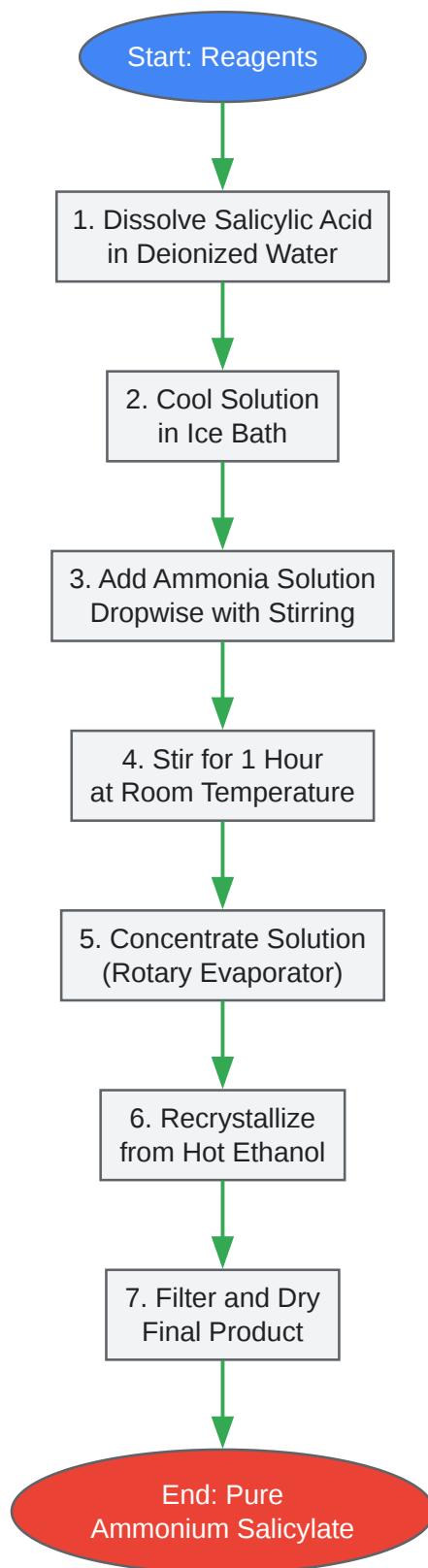
Materials and Reagents:

- Salicylic Acid (Reagent Grade, ≥99%)
- Ammonia Solution (e.g., 28-30% NH₃ in H₂O)
- Deionized Water
- Ethanol (for recrystallization)
- 250 mL Round-bottom flask
- Magnetic stir bar and stir plate
- Dropping funnel
- Ice bath
- Vacuum filtration apparatus

Procedure:

- **Dissolution:** In a 250 mL round-bottom flask, dissolve a specific molar amount of salicylic acid in a minimal volume of deionized water with stirring. Gentle heating may be applied to facilitate dissolution.
- **Reaction:** Cool the salicylic acid solution in an ice bath. Slowly add a stoichiometric equivalent of the ammonia solution dropwise from a dropping funnel with continuous stirring. Maintain the temperature below 25°C throughout the addition.
- **Completion:** After the addition is complete, allow the mixture to stir for an additional hour at room temperature to ensure the reaction goes to completion.
- **Isolation:** Reduce the volume of the solvent using a rotary evaporator under reduced pressure with a bath temperature of 40-50°C to induce crystallization.
- **Purification:** Collect the crude crystals by vacuum filtration. Purify the product by recrystallization from a minimal amount of hot ethanol. Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.

- Drying: Collect the purified white crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum.



[Click to download full resolution via product page](#)**Diagram 2:** Experimental workflow for the synthesis of ammonium salicylate.

Analysis: Spectrophotometric Determination of Ammonium

The salicylate method is a common colorimetric assay used for the quantification of ammonia or ammonium ions.^{[7][8]} The method is based on the reaction of ammonia with salicylate and a hypochlorite source in the presence of a catalyst (sodium nitroprusside) to form a green-colored indophenol analog, which is measured spectrophotometrically.^{[9][10]} The absorbance is typically measured around 660-697 nm.^{[8][10]}

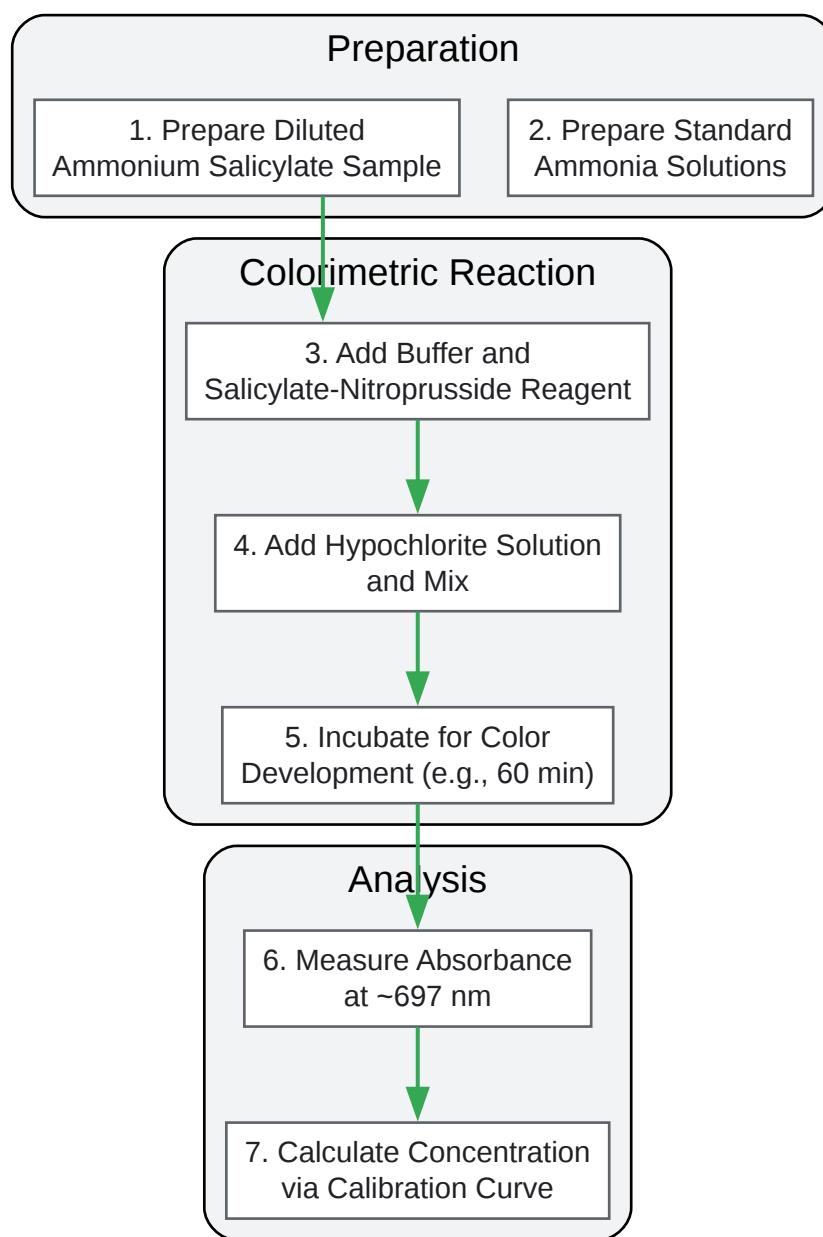
Materials and Reagents:

- **Ammonium Salicylate** Sample
- Buffer Solution (e.g., phosphate or citrate buffer to maintain alkaline pH)^{[7][11]}
- Salicylate-Nitroprusside Reagent: A solution containing sodium salicylate and sodium nitroprusside (catalyst).^{[11][12]}
- Hypochlorite Solution: A dilute solution of sodium hypochlorite (bleach).^{[11][12]}
- Ammonia-free Deionized Water
- UV-Vis Spectrophotometer and Cuvettes

Procedure:

- Sample Preparation: Accurately weigh a sample of **ammonium salicylate** and dissolve it in ammonia-free deionized water to create a stock solution of known concentration. Prepare a series of dilutions from this stock solution.
- Reagent Addition: To a specific volume of the diluted sample in a cuvette, add the buffer solution, followed by the salicylate-nitroprusside reagent. Mix thoroughly.

- Color Development: Add the hypochlorite solution, mix immediately, and allow the solution to stand for a defined period (e.g., 30-60 minutes) at a controlled temperature (e.g., 37°C) for the color to develop fully.[8][9]
- Measurement: Measure the absorbance of the resulting green solution at the wavelength of maximum absorbance (approx. 697 nm) against a reagent blank.[8][13]
- Quantification: Determine the concentration of ammonium in the sample by comparing its absorbance to a calibration curve prepared from standard ammonium solutions.



[Click to download full resolution via product page](#)

Diagram 3: Workflow for spectrophotometric analysis of the ammonium ion.

Applications and Reactivity

Ammonium salicylate has several applications across various industries:

- Pharmaceuticals: Used as an active ingredient in some topical analgesic and antipyretic preparations due to its anti-inflammatory properties.[5][6]
- Cosmetics: Employed as a preservative in certain cosmetic and personal care products.[6]
- Analytical Chemistry: Serves as a reagent in the salicylate method for the quantification of ammonia, particularly in environmental and biological samples.[6][7] It can also be used to form complexes with metal ions for their detection.[3]
- Industrial: It is a raw material for producing fluorescent whitening agents and is used in the dye and rubber industries.[2]

The compound is stable under recommended storage conditions (in a dry, well-ventilated place, away from light).[3][6] When heated to decomposition, it emits toxic vapors of ammonia.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. newalliance.co.in [newalliance.co.in]
- 2. AMMONIUM SALICYLATE | 528-94-9 [chemicalbook.com]
- 3. lookchem.com [lookchem.com]
- 4. Ammonium Salicylate | C7H9NO3 | CID 54697583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ammonium salicylate - Wikipedia [en.wikipedia.org]

- 6. cymerchemicals.com [cymerchemicals.com]
- 7. marginot.cropsciences.illinois.edu [marginot.cropsciences.illinois.edu]
- 8. How to Measure Water Quality Ammonia Nitrogen by Spectrophotometry with Salicylic Acid [boquinstrument.com]
- 9. US3432395A - Salicylate method for the quantitative determination of ammonia nitrogen - Google Patents [patents.google.com]
- 10. nemi.gov [nemi.gov]
- 11. dem.ri.gov [dem.ri.gov]
- 12. Salicylate Test — Measuring ammonia with the colorimeter [stuff.iорodeo.com]
- 13. Determination Method for Ammonia Nitrogen in Surface Water (Salicylate Spectrophotometric Method) - Persee [pgeneral.com]
- To cite this document: BenchChem. [Ammonium salicylate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145823#ammonium-salicylate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com